

# An In-depth Technical Guide to the Physical and Chemical Properties of Cyclohexylamine

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## Compound of Interest

Compound Name: **Cyclohexylamine**

Cat. No.: **B046788**

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This guide provides a comprehensive overview of the core physical and chemical properties of **cyclohexylamine**, tailored for researchers, scientists, and professionals in drug development. The information presented herein is intended to support laboratory applications, synthetic strategy, and safety considerations.

## Molecular Structure and Core Physicochemical Parameters

**Cyclohexylamine**, with the chemical formula  $C_6H_{13}N$ , is a primary aliphatic amine.<sup>[1]</sup> Its structure consists of a cyclohexane ring bonded to an amino group.<sup>[2]</sup> This configuration imparts a unique combination of properties, distinct from its aromatic analog, aniline.

Diagram 1: Molecular Structure of **Cyclohexylamine**

Caption: 2D representation of the **cyclohexylamine** molecule.

The fundamental physicochemical properties of **cyclohexylamine** are summarized in the table below, providing a critical baseline for its handling, application, and analysis.

Table 1: Core Physicochemical Properties of **Cyclohexylamine**

| Property                                   | Value                                | Source(s) |
|--|--------------------------------------|-----------|
| Molecular Weight                           | 99.17 g/mol                          | [3]       |
| Appearance                                 | Clear, colorless to yellowish liquid | [3][4]    |
| Odor                                       | Strong, fishy, amine odor            | [4]       |
| Melting Point                              | -17.7 °C (0.1 °F; 255.5 K)           | [4]       |
| Boiling Point                              | 134.5 °C (274.1 °F; 407.6 K)         | [4]       |
| Density                                    | 0.8647 g/cm <sup>3</sup>             | [4]       |
| Flash Point                                | 27 °C (80.6 °F) (closed cup)         | [5]       |
| Autoignition Temperature                   | 293 °C (559.4 °F)                    | [5]       |
| pKa of Conjugate Acid                      | 10.64 - 10.66                        | [6][7]    |
| Solubility in Water                        | Miscible                             | [4]       |
| logP (Octanol-Water Partition Coefficient) | 1.49                                 | [3]       |

## Spectroscopic Profile: A Tool for Identification and Characterization

Spectroscopic analysis is fundamental to the confirmation of **cyclohexylamine**'s identity and purity.

### Infrared (IR) Spectroscopy

Primary amines like **cyclohexylamine** exhibit characteristic N-H stretching absorptions in the 3300 to 3500 cm<sup>-1</sup> region of the IR spectrum.[8][9] Typically, two bands are observed, corresponding to symmetric and asymmetric stretching modes.[8][9]

### Nuclear Magnetic Resonance (NMR) Spectroscopy

In <sup>1</sup>H NMR, the hydrogens on the carbon adjacent to the nitrogen atom are deshielded and appear at a downfield chemical shift compared to other alkane hydrogens.[8][9] The N-H

protons often present as a broad signal, and their chemical shift can be concentration-dependent.[8][10] In  $^{13}\text{C}$  NMR, the carbon atom bonded to the amino group is deshielded and absorbs at a downfield position relative to the other ring carbons.[8][10]

## Mass Spectrometry

The mass spectrum of **cyclohexylamine** shows a molecular ion peak at an m/z of 99.[6] Common fragmentation patterns include the loss of an amino group.[6]

## Chemical Properties and Reactivity

As a primary aliphatic amine, **cyclohexylamine** exhibits characteristic reactivity, making it a versatile intermediate in organic synthesis.

## Basicity

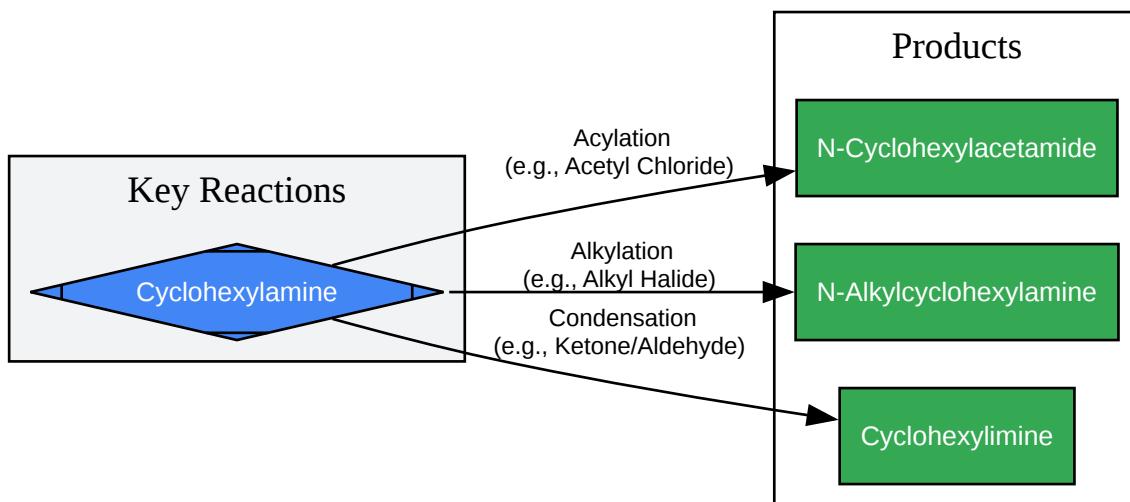
With a pKa of its conjugate acid around 10.6, **cyclohexylamine** is a weak base, but it is significantly more basic than its aromatic counterpart, aniline.[4] This basicity is a key factor in its use as a corrosion inhibitor and in the synthesis of various salts. It readily reacts with acids in exothermic reactions to form salts.[11]

## Nucleophilicity

The lone pair of electrons on the nitrogen atom makes **cyclohexylamine** a good nucleophile. It readily participates in a variety of reactions, including:

- Acylation: Reacts with acid chlorides and anhydrides to form amides.[1]
- Alkylation: Undergoes alkylation with alkyl halides.[1]
- Condensation Reactions: Reacts with aldehydes and ketones to form imines.

Diagram 2: Representative Reactions of **Cyclohexylamine**



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Caption: Common reaction pathways for **cyclohexylamine**.

## Synthesis and Manufacturing

Industrially, **cyclohexylamine** is primarily produced through two main routes:

- Catalytic Hydrogenation of Aniline: This is a widely used method where aniline is hydrogenated at elevated temperatures and pressures using catalysts such as nickel or cobalt.[\[12\]](#)
- Alkylation of Ammonia with Cyclohexanol: In this process, cyclohexanol is reacted with ammonia.[\[4\]](#)[\[12\]](#)

Other synthesis methods include the catalytic ammonolysis of cyclohexanone and the reduction of nitrocyclohexane.

## Applications in Research and Drug Development

The unique properties of **cyclohexylamine** make it a valuable building block in various applications, particularly in the pharmaceutical and chemical industries.

- Pharmaceutical Synthesis: It serves as a precursor for a range of pharmaceuticals, including mucolytics, analgesics, and bronchodilators.[\[4\]](#) It is also a key intermediate in the synthesis

of some sulfonamide hypoglycemics.[4]

- Corrosion Inhibition: **Cyclohexylamine** is an effective corrosion inhibitor, particularly in boiler water treatment systems.[6]
- Rubber Chemicals: It is a precursor to sulfenamide-based reagents used as accelerators in the vulcanization of rubber.[4]
- Artificial Sweeteners: Some sweeteners, notably cyclamate, are derived from **cyclohexylamine**.

## Safety and Handling

**Cyclohexylamine** is a corrosive and flammable liquid that requires careful handling.[5][13]

Table 2: Safety and Hazard Information for **Cyclohexylamine**

| Hazard                | Description  | Source(s) |
|-----------------------|--|-----------|
| Flammability          | Flammable liquid and vapor.                          | [5][13]   |
| Corrosivity           | Causes severe skin burns and eye damage.             | [5][13]   |
| Toxicity              | Harmful if swallowed and toxic in contact with skin. | [5]       |
| Reproductive Toxicity | Suspected of damaging fertility or the unborn child. | [5][14]   |
| Inhalation Hazard     | Vapors can irritate the respiratory system.          | [3]       |

### Experimental Protocol: Neutralization Assay for Basicity Determination

This protocol outlines a standard acid-base titration to determine the concentration of a **cyclohexylamine** solution.

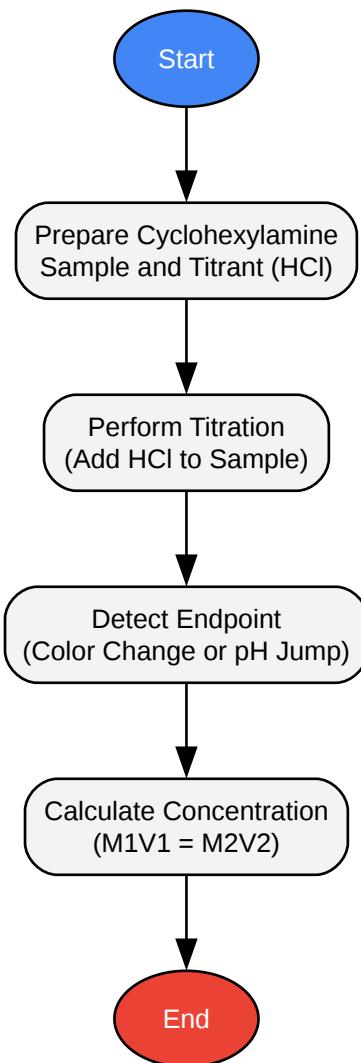
Materials:

- **Cyclohexylamine** solution of unknown concentration
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- pH meter or a suitable indicator (e.g., methyl orange)
- Buret, beaker, magnetic stirrer, and stir bar

Procedure:

- Pipette a known volume of the **cyclohexylamine** solution into a beaker.
- Add a few drops of the chosen indicator or insert the probe of a calibrated pH meter.
- Fill the buret with the standardized HCl solution and record the initial volume.
- Slowly titrate the **cyclohexylamine** solution with the HCl, stirring continuously.
- Record the volume of HCl added at the endpoint, indicated by a color change of the indicator or the equivalence point on the pH curve.
- Calculate the concentration of the **cyclohexylamine** solution using the formula:  $M_1V_1 = M_2V_2$ , where  $M_1$  and  $V_1$  are the molarity and volume of the **cyclohexylamine** solution, and  $M_2$  and  $V_2$  are the molarity and volume of the HCl solution.

Diagram 3: Experimental Workflow for Titration



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Caption: Step-by-step workflow for the titration of **cyclohexylamine**.

## Conclusion

**Cyclohexylamine** is a foundational chemical with a well-defined set of physical and chemical properties that make it indispensable in various industrial and research settings. A thorough understanding of its reactivity, spectroscopic profile, and safety considerations is crucial for its effective and safe utilization.

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